

# Safe Disposal of Citarinostat: A Procedural Guide

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**Citarinostat** (ACY-241) is an orally available, selective histone deacetylase (HDAC) 6 inhibitor with potential antineoplastic activity.<sup>[1][2]</sup> Due to its cytotoxic nature and specific chemical hazards, adherence to strict disposal protocols is essential to ensure personnel safety and environmental protection. This guide provides detailed, step-by-step procedures for the proper disposal of **Citarinostat** and associated contaminated materials in a laboratory setting.

## Hazard Identification and Safety Data

**Citarinostat** is classified as a hazardous substance. All handling and disposal procedures must be conducted based on its specific GHS (Globally Harmonized System) classification.

Table 1: GHS Hazard Classification for **Citarinostat**<sup>[3]</sup>

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure (Respiratory Tract)	3	H335: May cause respiratory irritation

Personnel must wear appropriate Personal Protective Equipment (PPE), including protective gloves, clothing, and eye/face protection, when handling **Citarinostat**.<sup>[3]</sup> Work should be performed in a well-ventilated area, such as a chemical fume hood, to avoid breathing dust or vapors.<sup>[3]</sup>

## Step-by-Step Disposal Protocol

Disposal of **Citarinostat** and related waste must comply with all prevailing country, federal, state, and local regulations for hazardous and cytotoxic waste.<sup>[3]</sup> As a cytotoxic drug, **Citarinostat** waste should be segregated from general laboratory waste and disposed of via high-temperature incineration through a licensed hazardous waste contractor.<sup>[4][5]</sup>

### 1. Waste Segregation and Containerization:

- Identify Waste Streams: All items that have come into contact with **Citarinostat** are considered hazardous waste. This includes:
  - Unused or expired solid **Citarinostat**.
  - Solutions containing **Citarinostat**.
  - Contaminated sharps (needles, scalpels, glass vials).
  - Contaminated labware (pipette tips, tubes, flasks).
  - Contaminated Personal Protective Equipment (PPE).
- Use Designated Containers:
  - Sharps Waste: All sharps contaminated with **Citarinostat** must be placed in a rigid, puncture-proof sharps container specifically designated for cytotoxic/chemotherapy waste. These containers are typically color-coded (e.g., purple or red) and clearly labeled.<sup>[4][6]</sup>
  - Non-Sharps Solid Waste: Contaminated labware, PPE, and spill cleanup materials should be collected in a durable, leak-proof waste container lined with a designated hazardous waste bag (e.g., a purple chemotherapy waste bag).<sup>[4]</sup>

- Liquid Waste: Unused solutions containing **Citarinostat** should not be poured down the drain.<sup>[7]</sup> Collect liquid waste in a sealed, compatible, and clearly labeled container.

## 2. Handling and Preparing Waste for Disposal:

- Unused Solid **Citarinostat**: For disposal of expired or unwanted solid **Citarinostat**, place the original vial or container directly into the designated cytotoxic solid waste container. Do not attempt to empty or rinse the container.
- Aqueous Solutions: If dealing with solutions, absorb the liquid with a finely-powdered, liquid-binding material such as diatomite or universal binders.<sup>[3]</sup> Dispose of the absorbent material as solid cytotoxic waste.
- Contaminated Labware and PPE: Place all contaminated items directly into the designated cytotoxic waste container immediately after use.
- Container Labeling: All waste containers must be clearly labeled with "Hazardous Waste," "Cytotoxic Waste," and the chemical name "**Citarinostat**."
- Storage: Store sealed waste containers in a designated, secure Satellite Accumulation Area away from general lab traffic until collection by a licensed waste disposal service.<sup>[8]</sup>

## 3. Spill Management:

In the event of a spill, the area should be immediately secured to prevent exposure to others.

- Alert Personnel: Notify others in the vicinity of the spill.
- Don Appropriate PPE: At a minimum, this includes double gloving, a lab coat, and safety goggles. For larger spills, a respirator may be necessary.<sup>[3]</sup>
- Contain and Absorb: For liquid spills, cover with an absorbent material. For solid spills, gently cover with damp absorbent pads to avoid creating dust.
- Clean the Area: Working from the outside in, collect all contaminated materials and place them in the cytotoxic waste container. Decontaminate the surface by scrubbing with alcohol or another appropriate solvent.<sup>[3]</sup>

- Dispose of all cleanup materials as cytotoxic waste.

#### 4. Final Disposal:

- Arrange for the collection of all **Citarinostat**-contaminated waste by a certified hazardous waste management contractor.
- Ensure all manifests and documentation are completed in accordance with regulatory requirements. The ultimate disposal method for cytotoxic waste is typically high-temperature incineration.[\[4\]](#)

## Citarinostat Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Citarinostat** waste.

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Caption: Workflow for the safe segregation and disposal of **Citarinostat** waste.

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